

disilylsilane organosilicon compound synthesis

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Compound Focus: Disilylsilane

CAS No.: 7783-26-8

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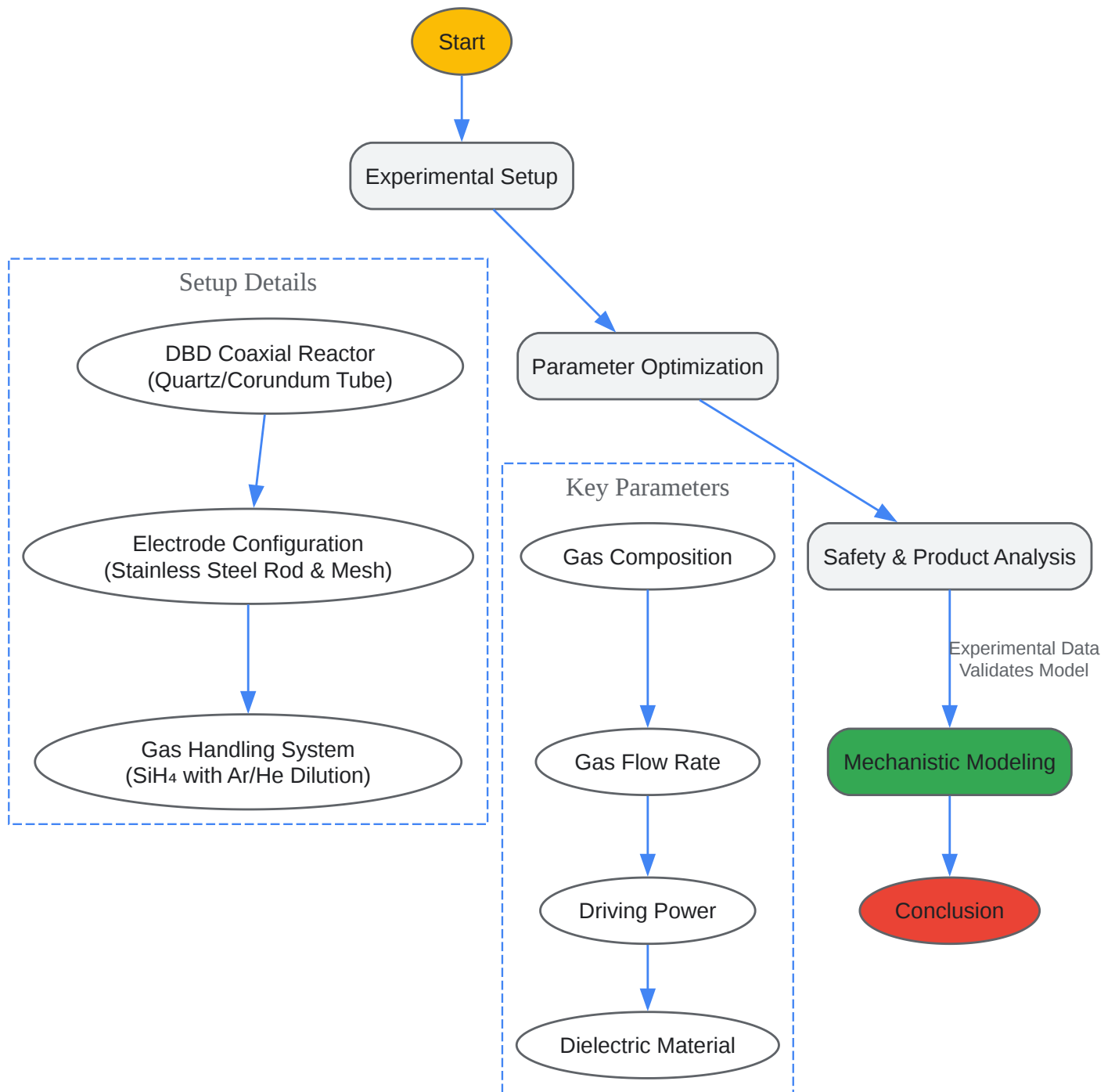
Synthesis Methods for Disilane

The following table compares established and emerging methods for disilane synthesis, highlighting their core principles and limitations [1] [2]:

| Method | Core Principle | Key Challenges & Limitations |
|------------------------------------|--|---|
| Magnesium Silicide | React magnesium silicide with hydrogen chloride/ammonium bromide [1] | Multiple reaction steps, substantial by-products, complex impurity removal [1] |
| Hexachlorodisilane Reduction | Reduce Si_2Cl_6 using lithium aluminum hydride in ether solutions [1] | High raw material and equipment costs, scalability issues [1] |
| Silane Pyrolysis/Discharge | Decompose SiH_4 via electrical/thermal energy to form Si_2H_6 [1] | Complex equipment; high power can cause secondary decomposition of disilane [1] |
| Dielectric Barrier Discharge (DBD) | Use non-thermal plasma to initiate silane decomposition at ambient T&P [1] | Reaction mechanisms at atmospheric pressure not fully elucidated; requires optimization [1] |

Dielectric Barrier Discharge (DBD) Synthesis Protocol

Dielectric Barrier Discharge (DBD) is an emerging method for disilane synthesis that operates at ambient temperature and pressure, making it suitable for industrial scale-up [1]. The workflow involves experimental setup, parameter optimization, and safety measures.



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Experimental Setup and Reagents [1]

- **DBD Reactor:** A coaxial reactor is central, typically using a quartz or corundum tube (25 mm diameter, 2.5 mm wall thickness) as the dielectric barrier.
- **Electrodes:** The outer electrode is a 100-mesh wire mesh. The inner electrode is a stainless-steel rod, which can have a smooth or helical surface to influence discharge characteristics.
- **Gas Handling System:** Use a setup capable of delivering precise mixtures of silane (SiH_4) diluted with argon (Ar) or helium (He). **All experiments must be conducted in a properly ventilated fume hood**, using standard protocols for handling pyrophoric and flammable gases.

Optimization of Operational Parameters [1]

Systematically test and optimize these parameters, using the Number Density Ratio of Disilane to Silane (NDS) in the tail gas as the evaluation metric:

- **Gas Composition:** Use a high concentration of silane (e.g., 40% SiH_4 in Ar or He). Helium dilution often yields better results than argon.
- **Gas Flow Rate:** Optimize for residence time, which has a pronounced effect on disilane yield.
- **Driving Power:** Increase power to promote disilane formation up to a threshold; excessively high power leads to secondary decomposition of disilane.
- **Dielectric Material:** Test different materials (e.g., quartz vs. corundum) for the reactor tube.

Safety, Product Collection, and Analysis [1]

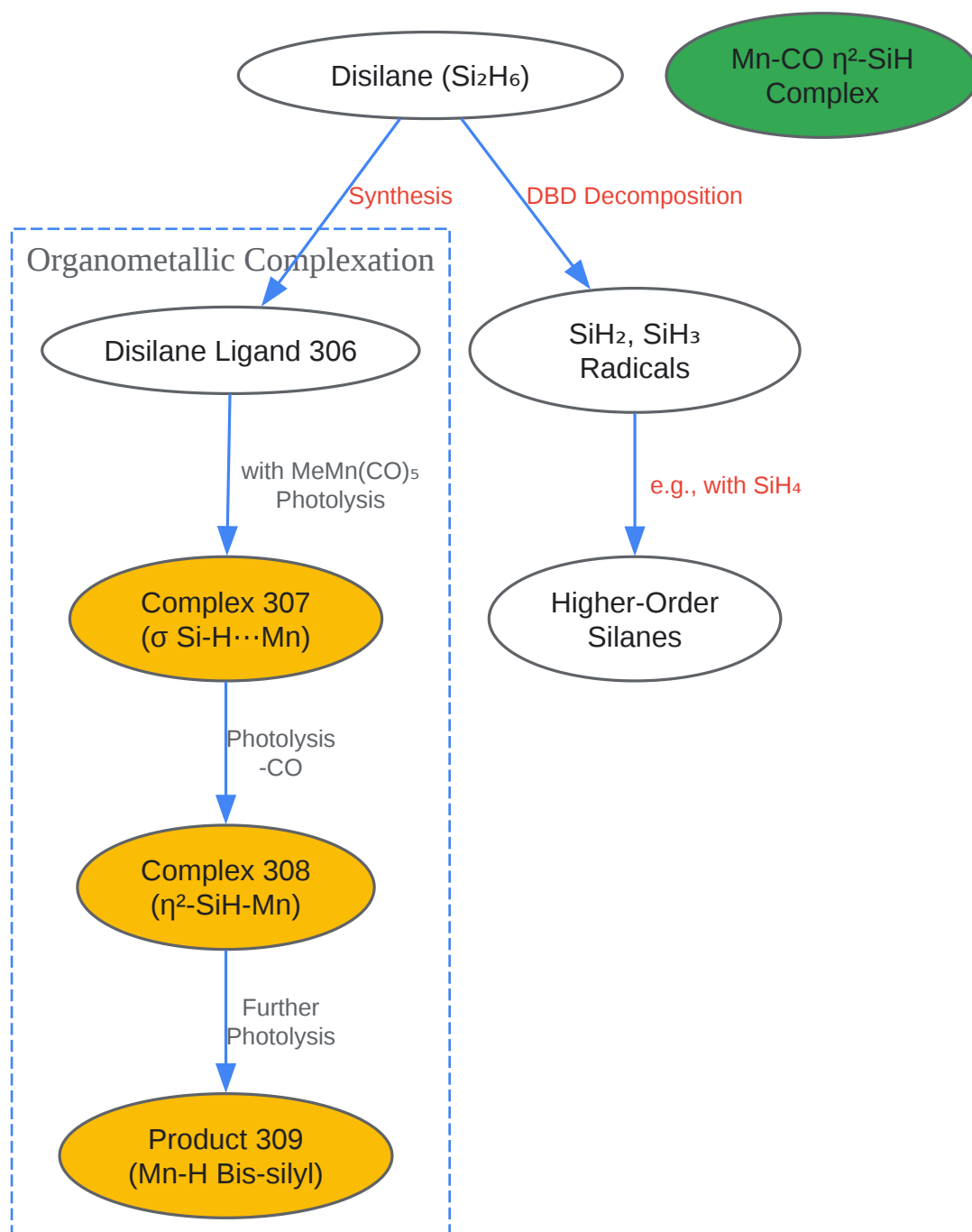
- **Product Collection:** Use low-temperature condensation to separate and collect disilane and other higher-order silanes from the product stream, allowing for silane recycle.
- **Analysis:** Employ gas chromatography (GC) or mass spectrometry (MS) to analyze the composition of the tail gas and quantify disilane yield.

Mechanistic Modeling (Optional)

A reaction mechanism model can be developed using simulation software (e.g., COMSOL Multiphysics) to simulate the silane discharge process, providing insights into radical formation and particle distribution that are difficult to measure experimentally [1].

Key Reaction Pathways and Organometallic Complexes

Beyond its synthesis, disilane is a versatile reagent in organometallic chemistry, particularly in catalytic addition reactions and the formation of complexes with transition metals. The diagram below illustrates a general catalytic cycle and a specific complexation example [3].



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Industrial Applications and Future Outlook

Disilane's superior film-forming properties, efficiency, and quality make it highly valuable in several advanced technological areas [1]:

- **Semiconductor Manufacturing:** Used in the epitaxial growth of silicon and silicon-germanium (SiGe) films at low temperatures, and in Plasma-Enhanced Chemical Vapor Deposition (PECVD) for amorphous silicon layers [1] [2].
- **Photovoltaics:** Applied in silicon heterojunction solar cells for effective surface passivation [2].
- **Thin-Film Transistors:** The larger crystal size of films deposited from disilane, compared to silane, opens interesting possibilities for the manufacture of thin-film transistors (TFTs) [4].

Future development needs to focus on creating efficient, environmentally friendly, and safe industrial processes. Key challenges include elucidating the detailed reaction mechanisms of silane discharge at atmospheric pressure and optimizing reactor design and process parameters for scalability [1] [2].

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References

1. Disilane synthesis by dielectric barrier discharge of gas- ... [sciencedirect.com]
2. Chemical Synthesis of Electronic Gas Disilane [pubmed.ncbi.nlm.nih.gov]
3. Disilane - an overview | ScienceDirect Topics [sciencedirect.com]
4. SILICON DEPOSITION FROM DISILANE [hal.science]

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